

Investigating the Structure-Activity Relationship of Bts 39542: A Review of Available Data

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Compound of Interest

Compound Name: Bts 39542

Cat. No.: B1667970

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Executive Summary

Bts 39542 is a diuretic agent identified as a dihydrophthalazin-1-ylacetic acid derivative. Research from the early 1980s established its activity as a potent inhibitor of the Na⁺/K⁺/Cl⁻ cotransport system, primarily in the loop of Henle. Despite its early characterization, publicly available data on the detailed structure-activity relationship (SAR), specific experimental protocols for its synthesis and evaluation, and its influence on intracellular signaling pathways are notably scarce. This guide synthesizes the available information on **Bts 39542** and discusses the general principles of SAR that would be pertinent to its class of compounds, highlighting the significant gaps in the current understanding of this molecule.

Quantitative Data on Diuretic Potency

The primary in-vivo data for **Bts 39542** compares its diuretic potency to that of furosemide across different species. This information is summarized below.

Species	Relative Potency of Bts 39542 to Furosemide	Reference
Mice	2x more potent	[1][2]
Dogs	2x more potent	[1][2]
Rats	10x more potent	[1][2]
Rabbits	20x more potent	[1][2]

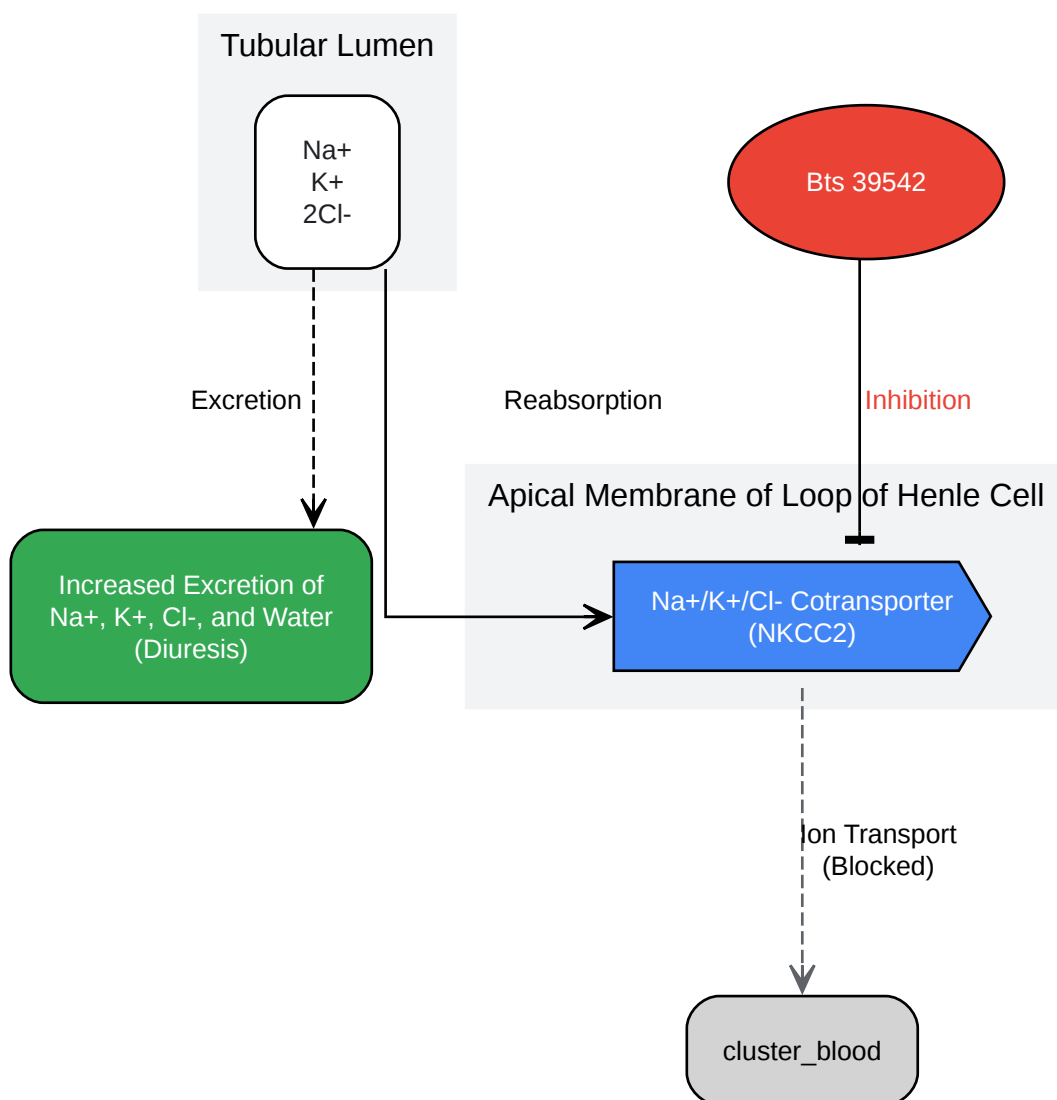
Mechanism of Action

Bts 39542 exerts its diuretic effect by inhibiting the $\text{Na}^+/\text{K}^+/\text{Cl}^-$ cotransporter (NKCC) in the thick ascending limb of the loop of Henle in the kidney.[1][2][3] This transporter is responsible for reabsorbing a significant portion of filtered sodium, potassium, and chloride from the tubular fluid back into the blood. By blocking this transporter, **Bts 39542** increases the excretion of these ions and, consequently, water, leading to diuresis.[1][2] It has been noted to increase renal blood flow without affecting the glomerular filtration rate in dogs.[1][2][3]

Signaling Pathway and Experimental Workflow

Detailed signaling pathways downstream of the $\text{Na}^+/\text{K}^+/\text{Cl}^-$ cotransporter that are specifically modulated by **Bts 39542** are not described in the available literature. The primary mechanism is direct inhibition of the transporter itself.

The following diagram illustrates the high-level mechanism of action of **Bts 39542**.



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References

- 1. BTS 39542, a dihydrophthalazin-1-ylacetic acid with high efficacy diuretic activity - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Structure and thiazide inhibition mechanism of human Na–Cl cotransporter - PMC [pmc.ncbi.nlm.nih.gov]
- 3. BTS 39542 | 57410-31-8 [chemicalbook.com]
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